

In-Depth Technical Guide: C.I. 15865:4 (Pigment Red 48:4)

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Compound of Interest

Compound Name: *Pigment Red 48:4*

Cat. No.: *B1170613*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. 15865:4, commercially known as Pigment Red 48:4, is a manganese-complex monoazo pigment. It is characterized by its bright, bluish-red hue and is utilized extensively in industrial applications requiring high-performance colorants, such as in paints, coatings, plastics, and printing inks.^[1] This guide provides a comprehensive overview of its chemical identity, physicochemical properties, relevant experimental protocols for its analysis, and a summary of its synthesis process. While this compound is primarily an industrial pigment, this guide aims to provide in-depth technical information relevant to a scientific audience.

Chemical and Physical Data

The fundamental chemical and physical properties of C.I. 15865:4 are summarized below. These properties are critical for understanding its behavior in various matrices and applications.

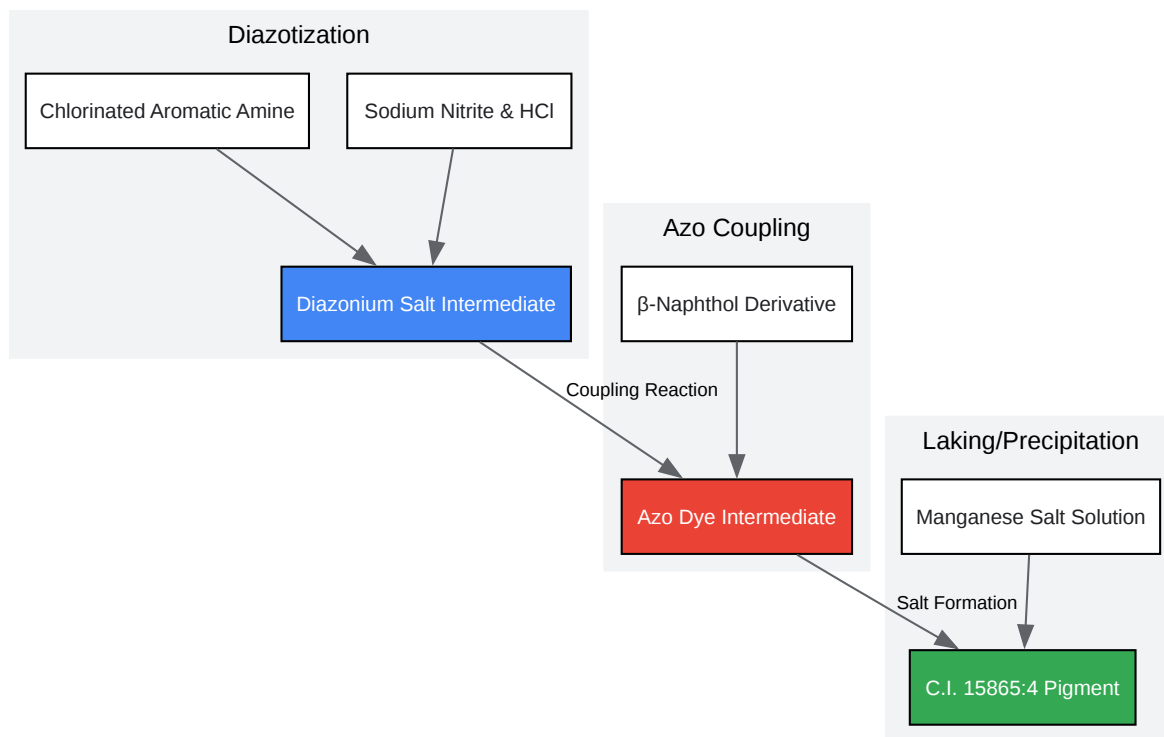
Identifier	Value	Reference
C.I. Name	Pigment Red 48:4	[2]
C.I. Number	15865:4	[2]
CAS Number	5280-66-0	[3][4]
Molecular Formula	C ₁₈ H ₁₁ ClMnN ₂ O ₆ S	[4]
Molecular Weight	473.76 g/mol	[4]
EINECS Number	226-102-7	[3][4]

Physicochemical Property	Value	Test Method/Reference
Appearance	Red Powder	[3]
pH (2% aqueous solution)	7-9	ISO 787-9[3]
Specific Gravity	1.8 g/cm ³	ISO 787-10[3]
Oil Absorption	32-50 g/100g	ISO 787-5[3][4]
Heat Resistance	180-200 °C	[4][5]
Light Fastness (Mass Tone)	6-7	[4][6]
Water Resistance	4	[6]
Ethanol Resistance	2	[6]
Xylene Resistance	3	[6]
5% HCl Resistance	4	[6]
5% NaOH Resistance	3	[6]

Synthesis Pathway

The synthesis of C.I. 15865:4 is a multi-step process involving the formation of an azo dye followed by laking with a manganese salt. The general workflow is outlined below.

Synthesis Workflow for C.I. 15865:4

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Synthesis Workflow for C.I. 15865:4

The process begins with the diazotization of a chlorinated aromatic amine, which is then coupled with a β-naphthol derivative to form the azo dye.[7] The final step involves precipitation with a manganese salt to form the stable lake pigment.

Experimental Protocols

The analysis and quality control of C.I. 15865:4 and similar pigments are governed by standardized test methods. Below are summaries of key experimental protocols relevant to its characterization.

Determination of Bleeding Characteristics (ASTM D279)

This method assesses the tendency of the pigment to migrate from a colored film into a liquid or an adjacent coating.[\[8\]](#)

- Objective: To determine the bleeding characteristics of the pigment.
- Method A - Direct Solvent Extraction:
 - A known amount of the dry pigment is placed in a filter paper cone.
 - The cone is suspended in a test tube containing a specified solvent (e.g., toluene).
 - The solvent is allowed to travel up the filter paper by capillary action for a set period.
 - The degree of coloration of the solvent and filter paper above the pigment is visually assessed against a standard.[\[8\]](#)
- Method B - Overstripping:
 - A coating containing the test pigment is applied to a substrate and allowed to dry.
 - A white or light-colored coating is then applied over the pigmented film.
 - After drying, the overstriped film is observed for any discoloration caused by the migration of the pigment from the base coat.[\[8\]](#)

Color and Strength Analysis (ASTM D3022)

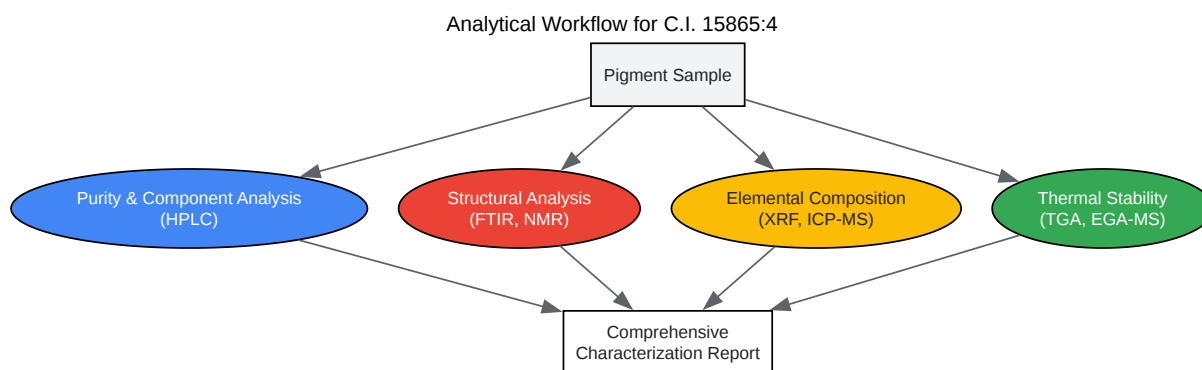
This protocol is used to compare the color and tinting strength of a pigment sample to a reference standard.[\[9\]](#)

- Objective: To evaluate the color and tinting strength of the pigment.
- Methodology:
 - A dispersion of the pigment is prepared in a suitable vehicle using a miniature sandmill or similar dispersing equipment.

- A reference standard pigment is dispersed in the same manner.
- Drawdowns of both the sample and standard dispersions are made on a suitable substrate using a film applicator.
- The color of the drawdowns is compared visually and/or instrumentally using a colorimeter or spectrophotometer.[9]
- For tinting strength, the pigment is mixed with a standard white pigment, and the color is compared to a similar mixture of the reference standard.

Analytical Characterization Workflow

For in-depth research and analysis, a combination of analytical techniques would be employed to fully characterize the pigment.



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Analytical Workflow for C.I. 15865:4

- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the pigment and identify any organic impurities or related substances.[10]
- Fourier-Transform Infrared Spectroscopy (FTIR): Provides information on the functional groups present in the molecule, confirming its chemical identity.

- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): Can be used for the sensitive detection of the manganese counter-ion and any trace heavy metal impurities.[11]
- Evolved Gas Analysis-Mass Spectrometry (EGA-MS): Useful for studying the thermal decomposition products and understanding the pigment's thermal stability.[10]

Signaling Pathways and Biological Activity

As an organic pigment designed for its coloristic properties and stability in various matrices, C.I. 15865:4 is not intended for pharmaceutical or biological applications. There is no information in the scientific literature to suggest that it is involved in or has been studied for its effects on any biological signaling pathways. Its toxicological profile indicates a low level of hazard, with the primary concerns related to the physical handling of the powder, such as dust inhalation.[12] [13]

Conclusion

C.I. 15865:4 is a well-characterized manganese-laked monoazo pigment with a specific set of physicochemical properties that make it suitable for demanding applications in the coatings, plastics, and ink industries. While not relevant to drug development or biological signaling, the analytical and characterization methodologies applied to this and other pigments are rigorous and may be of interest to scientists in related fields. The provided data and protocols offer a comprehensive technical foundation for understanding and working with this compound.

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